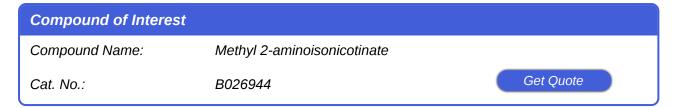


Mass Spectrometry of Methyl 2aminoisonicotinate: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the mass spectrometric analysis of **Methyl 2-aminoisonicotinate**, a key building block in medicinal chemistry. This document outlines a proposed fragmentation pathway based on established principles of mass spectrometry and provides a detailed experimental protocol for its analysis.

Introduction

Methyl 2-aminoisonicotinate ($C_7H_8N_2O_2$) is a pyridine derivative with a molecular weight of 152.15 g/mol . Its structure, featuring an amino group and a methyl ester on a pyridine ring, gives rise to a characteristic fragmentation pattern in mass spectrometry. Understanding this pattern is crucial for its identification and characterization in various research and development settings. This guide will focus on the predicted fragmentation behavior under electron ionization (EI) conditions.

Predicted Fragmentation Pathway

Upon electron ionization, **Methyl 2-aminoisonicotinate** is expected to undergo a series of fragmentation events, primarily driven by the presence of the amino and methyl ester functional groups. The proposed major fragmentation pathways are detailed below.





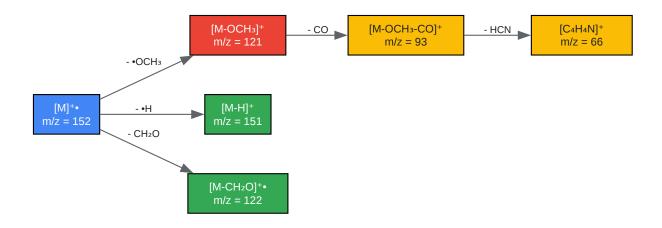
Data Presentation: Predicted Mass-to-Charge Ratios

(m/z)

<u>(m/z)</u>			
m/z	Proposed Fragment Ion	Neutral Loss	Fragmentation Pathway
152	[C7H8N2O2]+•	-	Molecular Ion (M+•)
121	[C ₆ H ₅ N ₂ O] ⁺	•OCH ₃	α-cleavage of the methyl ester, loss of a methoxy radical.
93	[C5H5N2] ⁺	СО	Loss of carbon monoxide from the [M- OCH ₃] ⁺ ion.
151	[C7H7N2O2] ⁺	•H	Loss of a hydrogen radical from the molecular ion.
122	[C6H6N2O]+•	CH ₂ O	Rearrangement and loss of formaldehyde from the molecular ion.
66	[C4H4N] ⁺	HCN	Loss of hydrogen cyanide from the [C5H5N2]+ ion.

Visualization of the Proposed Fragmentation Pathway





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Caption: Proposed fragmentation pathway of Methyl 2-aminoisonicotinate.

Experimental Protocols

This section details a general experimental protocol for the analysis of **Methyl 2-aminoisonicotinate** using Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Ionization (EI).

Sample Preparation

- Standard Solution Preparation: Accurately weigh approximately 10 mg of Methyl 2aminoisonicotinate and dissolve it in 10 mL of a suitable solvent (e.g., methanol or dichloromethane) to prepare a stock solution of 1 mg/mL.
- Working Solution: Dilute the stock solution to a final concentration of approximately 10 μg/mL using the same solvent.
- Filtration: Filter the working solution through a 0.22 μm syringe filter to remove any particulate matter before injection.

Instrumentation and Analytical Conditions

• Instrument: A standard Gas Chromatograph coupled to a Mass Spectrometer with an Electron Ionization source.



- GC Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 μm film thickness).
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Injection Mode: Splitless injection with an injection volume of 1 μL.
- Injector Temperature: 250 °C.
- GC Oven Temperature Program:
 - Initial temperature: 80 °C, hold for 2 minutes.
 - Ramp: Increase to 280 °C at a rate of 15 °C/min.
 - Final hold: Hold at 280 °C for 5 minutes.
- MS Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Ionization Mode: Electron Ionization (EI).
- Electron Energy: 70 eV.
- Mass Range: m/z 40-400.
- Scan Speed: 2 scans/second.

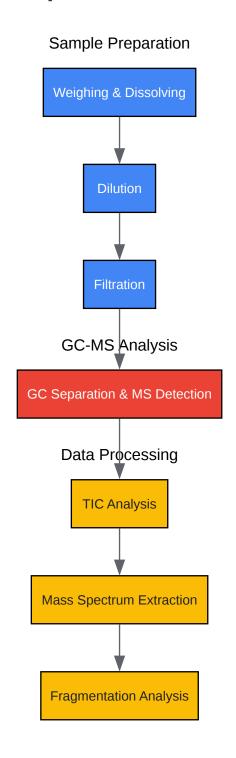
Data Analysis

- Total Ion Chromatogram (TIC): Identify the peak corresponding to Methyl 2aminoisonicotinate in the TIC.
- Mass Spectrum: Obtain the mass spectrum of the identified peak by averaging the scans across the peak and subtracting the background spectrum.
- Fragmentation Analysis: Compare the obtained mass spectrum with the predicted fragmentation pattern to confirm the identity of the compound.





Visualization of the Experimental Workflow



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Caption: Experimental workflow for GC-MS analysis.



Conclusion

This guide provides a foundational understanding of the mass spectrometric behavior of **Methyl 2-aminoisonicotinate**. The predicted fragmentation pathway and the detailed experimental protocol serve as a valuable resource for researchers in the fields of analytical chemistry, medicinal chemistry, and drug development for the accurate identification and characterization of this important compound. The provided methodologies can be adapted to various analytical setups and research questions.

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